

Pharmacological Profile of Desoxypeganine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: Desoxypeganine hydrochloride

Cat. No.: B190489

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Executive Summary

Desoxypeganine, an alkaloid isolated from plants of the Zygophyllaceae family such as *Peganum harmala*, is a compound of significant interest due to its dual inhibitory action on cholinesterases and monoamine oxidase-A (MAO-A). This technical guide provides a comprehensive overview of the pharmacological profile of **Desoxypeganine hydrochloride**, summarizing its known biochemical activities, and outlining the standard experimental protocols for its preclinical evaluation. The available data suggests its potential as a therapeutic agent in conditions where enhancement of cholinergic and monoaminergic neurotransmission is desired. However, a comprehensive in vivo characterization of its pharmacokinetics and safety profile remains to be fully elucidated.

Mechanism of Action

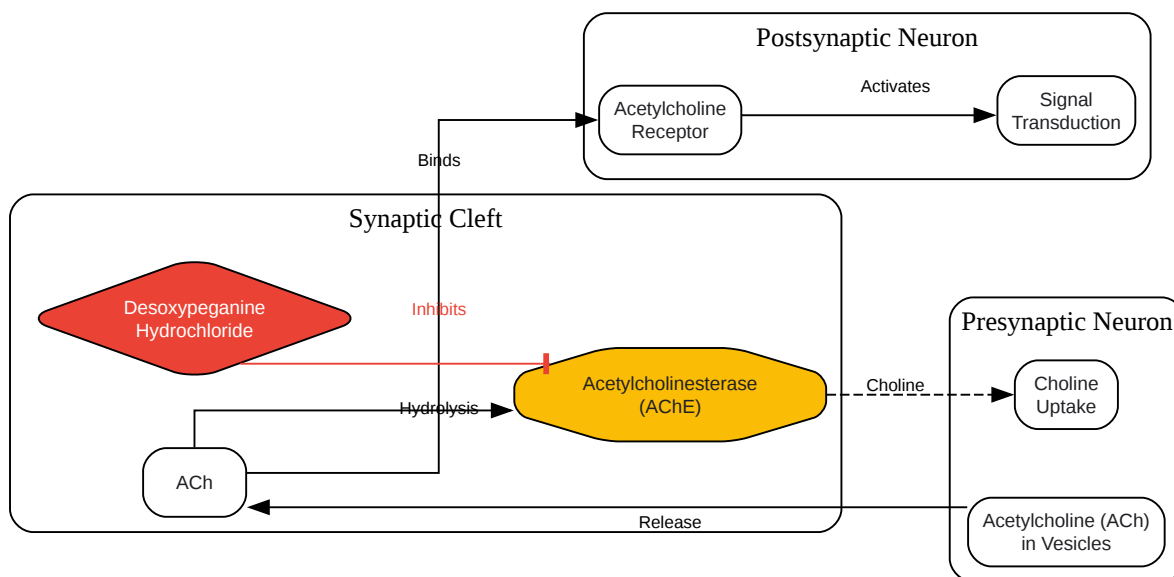
Desoxypeganine hydrochloride's primary mechanism of action is the inhibition of two key enzyme systems in the central and peripheral nervous systems:

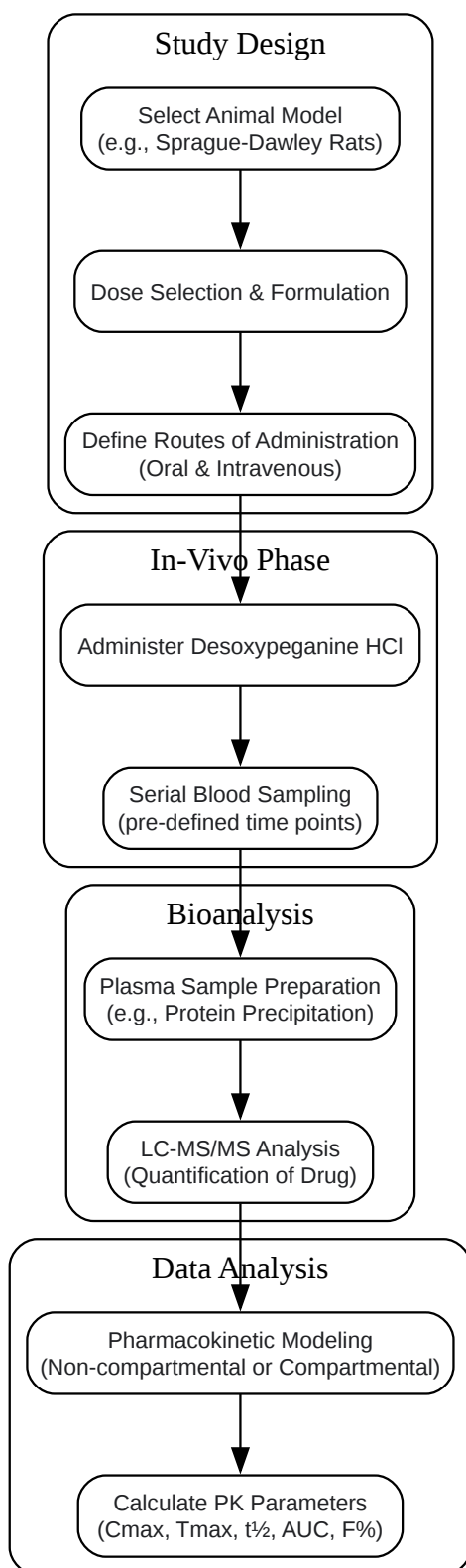
- **Cholinesterase Inhibition:** Desoxypeganine inhibits both acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). This inhibition leads to a decrease in the breakdown of the neurotransmitter acetylcholine, thereby increasing its concentration in the synaptic cleft and enhancing cholinergic neurotransmission.

- **Monoamine Oxidase-A (MAO-A) Inhibition:** Desoxypeganine is also a selective inhibitor of MAO-A, an enzyme responsible for the degradation of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine. By inhibiting MAO-A, Desoxypeganine increases the levels of these neurotransmitters in the brain.

Signaling Pathway of Cholinesterase Inhibition

The following diagram illustrates the effect of Desoxypeganine on cholinergic signaling.





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